

cumyl bromoacetate CAS number and supplier information

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Compound of Interest

Compound Name: cumyl bromoacetate

Cat. No.: B568931

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In-Depth Technical Guide: Cumyl Bromoacetate

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 153698-47-6

Abstract

This technical guide provides a comprehensive overview of **cumyl bromoacetate**, a halogenated ester of interest in organic synthesis and potentially in drug development. Due to the limited availability of specific experimental data for **cumyl bromoacetate**, this guide draws upon established knowledge of related bromoacetate compounds to infer potential reactivity, biological activity, and safe handling procedures. The document summarizes key chemical and physical properties, outlines general synthetic approaches, and discusses potential applications. All quantitative data is presented in structured tables, and a logical workflow for its synthesis is provided as a Graphviz diagram.

Chemical and Physical Properties

Cumyl bromoacetate, also known as 2-phenylpropan-2-yl 2-bromoacetate, is an organic compound with the molecular formula $C_{11}H_{13}BrO_2$. While extensive experimental data for this specific compound is not readily available in the public domain, its properties can be estimated based on its structure and data from similar bromoacetate esters.

Property	Value	Source
CAS Number	153698-47-6	
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	
Molecular Weight	257.12 g/mol	
IUPAC Name	2-phenylpropan-2-yl 2-bromoacetate	
SMILES	CC(C)(OC(=O)CBr)c1ccccc1	
Physical State	Likely a liquid at room temperature	Inferred
Solubility	Expected to be soluble in organic solvents like alcohol, benzene, and ether, and insoluble in water.	Inferred

Supplier Information

Cumyl bromoacetate is available from several chemical suppliers, primarily for research and development purposes.

Supplier	Website
Sigma-Aldrich	--INVALID-LINK--
LGC Standards	[https://www.lgcstandards.com](

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